

# HO-PEG5-CH2COOH Specifications and Role

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** HO-Peg5-CH2cooh

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**HO-PEG5-CH2COOH**, also known as Hydroxy-PEG5-acetic acid, is a heterobifunctional polyethylene glycol (PEG) derivative [1] [2]. It features a **hydroxyl group (OH)** at one terminus and a **carboxylic acid (COOH)** at the other, connected by a PEG spacer consisting of 5 repeating ethylene oxide units [3] [4].

The table below summarizes its key chemical characteristics:

Property	Description
CAS Number	52026-48-9 [3] [4]
Molecular Formula	$C_{12}H_{24}O_8$ [3] [4]
Molecular Weight	296.31 g/mol [3] [4]
Terminal Groups	Hydroxyl (-OH) and Carboxylic Acid (-COOH) [5] [4]
PEG Chain Length	5 repeating units (PEG5) [3] [4]
Primary Applications	Used as a linker or spacer in medical research, drug delivery, nanotechnology, and the synthesis of bioconjugates and PROTACs [6] [4].

## Comparison with Other PEG Linkers

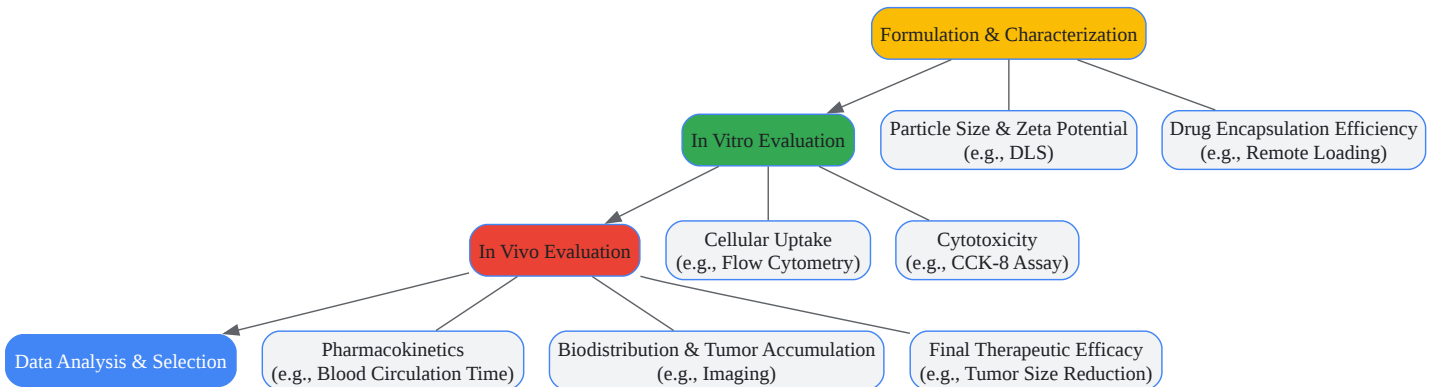
While direct experimental data for **HO-PEG5-CH2COOH** is limited, research highlights the critical influence of PEG chain length on drug delivery system performance. The following table compares PEGs of different lengths based on general scientific studies.

PEG Chain Length / Product	Approximate Molecular Weight	Key Characteristics & Experimental Findings
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| **Short Chain (e.g., PEG5 in HO-PEG5-CH2COOH)** | ~296 Da [3] | • Serves as a short, rigid spacer [5]. • Potentially beneficial for interactions where high conformational restraint is needed [7]. | | **Medium Chain (e.g., PEG 2000 - 5000)** | 2,000 - 5,000 Da [7] | • Commonly used as a stealth coating to reduce immune clearance and prolong circulation [8] [7]. • As a linker, may not allow ligands to fully extend beyond the nanoparticle's surface "PEG cloud," reducing targeting efficiency [7]. | | **Long Chain (e.g., PEG 10000)** | 10,000 Da [7] | • **Enhanced Targeting:** A 2019 study on folate-targeted liposomes showed that a PEG10K linker improved tumor accumulation and shrunk tumor size by >40% compared to PEG2K or PEG5K linkers, as the longer chain better exposed the targeting ligand [7]. • **Impact on Pharmacokinetics:** Research on lipid nanoparticles found that longer PEG-lipid anchors (C18 vs C14) increased blood circulation time and duration of gene expression [8]. |

## Experimental Considerations for PEG Linker Evaluation

When designing experiments to evaluate PEG linkers like **HO-PEG5-CH2COOH**, the following parameters are typically assessed. You can use this workflow as a guide for your experimental planning.



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The methodologies cited in the search results include:

- **Formulation:** Liposomes are often prepared using the **thin-film hydration method**, with active drugs like doxorubicin loaded via a **remote loading technique** (e.g., using an ammonium sulfate gradient) [7].
- **In Vitro Assays:** Cellular uptake efficiency can be evaluated in receptor-overexpressing cell lines (e.g., KB cells for folate receptors). Cytotoxicity is measured using assays like the **Cell Counting Kit-8 (CCK-8)** [7].
- **In Vivo Evaluation:** Studies compare **tumor accumulation** of formulations and their ultimate **antitumor activity** (e.g., reduction in tumor size) in animal models [7].

## Key Insights and Selection Guide

- **Consider HO-PEG5-CH<sub>2</sub>COOH for Short Spacers:** This compound is suitable for applications requiring a short, defined spacer to connect molecules without a pronounced stealth effect [5].
- **Use Longer PEGs for "Stealth" and Enhanced Targeting:** If your goal is to prolong circulation time or improve the targeting ability of a ligand-conjugated system, PEGs in the range of PEG2K to PEG10K are more appropriate. Evidence suggests that **longer chains (e.g., PEG10K) can significantly improve in vivo targeting and efficacy** by better exposing the ligand beyond the nanoparticle's surface [7].

- **Balance Stealth with Cellular Uptake:** Be aware that while PEG provides "stealth" properties, it can also **sterically inhibit the cellular uptake** of nanoparticles and the intracellular release of their cargo. This is a critical trade-off to consider, especially for delivery systems carrying DNA or RNA [9].

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To cite this document: Smolecule. [HO-PEG5-CH2COOH Specifications and Role]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-peg-length-comparison>]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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